

Technical Guide: Solubility Profiling of 2-Cyclopropoxypyridin-3-amine[1][2]

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Compound of Interest

Compound Name: 2-Cyclopropoxypyridin-3-amine

Cat. No.: B13138427

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Executive Summary

2-Cyclopropoxypyridin-3-amine (CAS: 2151757-47-8) is a critical heterocyclic building block used primarily in the synthesis of pharmaceutical agents, particularly kinase inhibitors and GPCR ligands.[1][2][3] Its solubility profile is governed by the interplay between the lipophilic cyclopropyl ether moiety and the polar, ionizable aminopyridine core.

This guide provides a technical analysis of its solubility characteristics, predictive modeling based on physicochemical properties, and validated protocols for experimental determination.[4] It is designed for medicinal chemists and process engineers optimizing reaction conditions or purification streams.[1]

Part 1: Physicochemical Profile & Solubility Drivers[5]

Understanding the solubility of **2-cyclopropoxypyridin-3-amine** requires analyzing its molecular descriptors.[1] The molecule exhibits "amphiphilic" character—the cyclopropyl group provides lipophilicity, while the aminopyridine core offers hydrogen bonding capability.

Table 1: Physicochemical Properties

Property	Value	Impact on Solubility
Molecular Weight	150.18 g/mol	Low MW facilitates dissolution in diverse solvents.[1]
LogP (Predicted)	~1.2	Moderately lipophilic; suggests good solubility in organic solvents (DCM, EtOAc) and poor solubility in water.[1]
H-Bond Donors	1 (-NH ₂)	Capable of H-bonding with protic solvents (MeOH, EtOH). [1]
H-Bond Acceptors	3 (Pyridine N, Ether O, Amine N)	High affinity for polar aprotic solvents (DMSO, DMF).
pKa (Base)	~6.0 (Pyridine N)	pH-dependent solubility; highly soluble in aqueous acid (pH < 4).[1]
Physical State	Solid (Crystalline)	Lattice energy must be overcome by solvation enthalpy.[1]

Theoretical Solubility Landscape

Based on the "Like Dissolves Like" principle and Hansen Solubility Parameters (HSP), the solubility profile is categorized as follows:

- High Solubility (>50 mg/mL):
 - Polar Aprotic: DMSO, DMF, DMAc. (Disrupts lattice efficiently via dipole interactions).[1]
 - Chlorinated Solvents: Dichloromethane (DCM), Chloroform.[1] (Excellent interaction with the aromatic system).[1]
 - Lower Alcohols: Methanol, Ethanol.[1][5] (H-bonding with the amine/pyridine nitrogen).[1]

- Moderate Solubility (1–20 mg/mL):
 - Esters/Ketones: Ethyl Acetate, Acetone.[\[1\]](#) (Useful for recrystallization).[\[1\]](#)
 - Ethers: THF, 2-MeTHF.[\[1\]](#)
- Low Solubility (<1 mg/mL):
 - Non-polar Aliphatics: Hexane, Heptane, Cyclohexane. (Lack of polar interactions; useful as anti-solvents).[\[1\]](#)
 - Aqueous (Neutral pH): Water.[\[1\]](#) (Hydrophobic effect of the cyclopropyl/pyridine ring dominates).[\[1\]](#)

Part 2: Experimental Protocols for Solubility Determination

Reliable solubility data is essential for process scale-up.[\[1\]](#) The following protocols adhere to standard pharmaceutical pre-formulation guidelines.

Protocol A: Thermodynamic Equilibrium Solubility (Shake-Flask Method)

Use this method for precise values needed for formulation or crystallization design.[\[1\]](#)

Materials:

- **2-Cyclopropoxypyridin-3-amine** (Solid, >98% purity)[\[1\]](#)[\[2\]](#)
- HPLC-grade solvents (MeOH, DMSO, Water, etc.)
- 0.45 µm PTFE Syringe Filters[\[1\]](#)
- Agilent 1100/1200 HPLC (or equivalent) with UV detection (254 nm)

Workflow:

- Saturation: Add excess solid (~20 mg) to 1 mL of solvent in a glass vial.

- Equilibration: Cap tightly and shake at constant temperature (25°C) for 24–48 hours using an orbital shaker.
- Visual Check: Ensure solid remains present.^[1] If fully dissolved, add more solid until a suspension persists.^[1]
- Filtration: Filter the supernatant using a pre-wetted 0.45 µm PTFE filter to remove undissolved solids.^[1]
- Quantification: Dilute the filtrate (e.g., 1:100 in mobile phase) and inject into HPLC.
- Calculation: Determine concentration using a standard calibration curve ().

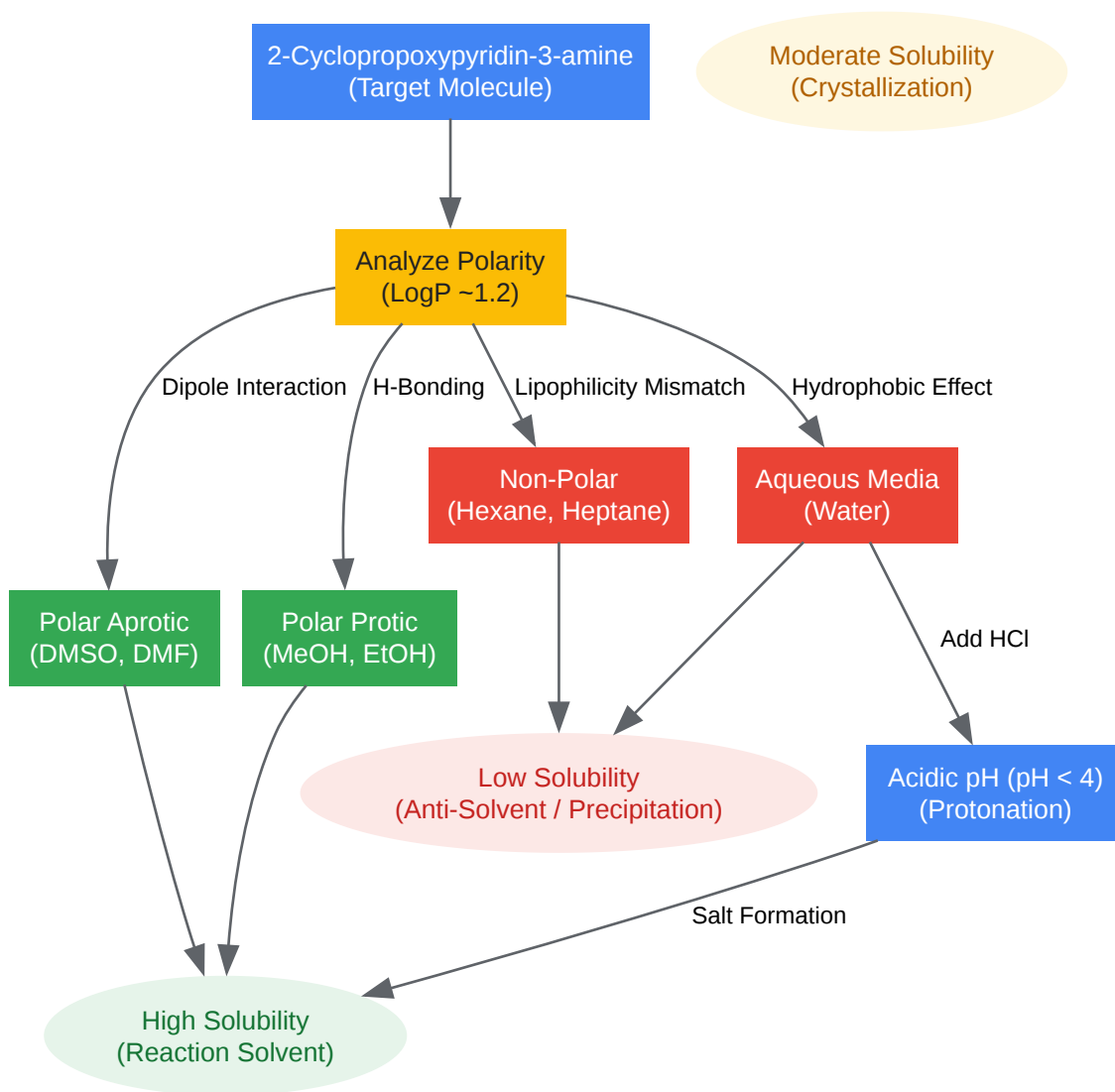
Protocol B: Visual Kinetic Solubility (High-Throughput)

Use this method for rapid solvent screening during early discovery.^[1]

- Dispense 5 mg of compound into a clear vial.
- Add solvent in aliquots of 50 µL.
- Vortex/Sonicate for 1 minute after each addition.
- Record the volume required to achieve complete dissolution.^[1]
- Endpoint: Clear solution with no visible particulates.^[1]

Part 3: Visualization of Solubility Logic

The following diagram illustrates the decision-making process for solvent selection based on the compound's properties.



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Caption: Solubility decision matrix for **2-cyclopropoxypyridin-3-amine**, categorizing solvents by interaction mechanism and utility.

Part 4: Applications in Synthesis & Drug Development[2]

Reaction Solvent Selection

For nucleophilic aromatic substitution (S_NAr) or Buchwald-Hartwig couplings involving this amine:

- Recommended: 1,4-Dioxane or Toluene (often with a surfactant or co-solvent like t-BuOH).^[1] While the amine dissolves well in polar solvents, transition metal catalysts often require non-coordinating solvents.
- Avoid: Acetone or reactive aldehydes, which may form imines with the primary amine group ().

Purification via Recrystallization

The "Moderate" solubility in esters allows for effective purification:

- System: Dissolve in hot Ethyl Acetate (or Isopropyl Acetate) and slowly add Hexane (Anti-solvent) while cooling.^[1]
- Mechanism: The impurity profile usually remains in the mother liquor while the aminopyridine crystallizes out due to the lipophilic cyclopropyl packing.

Formulation & Bioavailability^[2]

- Challenge: Low aqueous solubility limits oral bioavailability.^[1]
- Solution: Formulation as a Hydrochloride (HCl) or Mesylate salt.^[1] Protonating the pyridine nitrogen (or the amine) drastically increases aqueous solubility (), making it suitable for liquid dosing in animal studies.

Part 5: Safety & Handling (SDS Highlights)

- Signal Word: Warning
- Hazard Statements:
 - H315: Causes skin irritation.^[1]
 - H319: Causes serious eye irritation.^[1]
 - H335: May cause respiratory irritation.^[1]

- Handling: Always handle in a fume hood. The cyclopropyl group is generally stable, but avoid strong acids that might trigger ring-opening reactions at elevated temperatures.[1]

References

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